

Technical Support Center: Casein Kinase Inhibitor A86

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Compound of Interest

Compound Name: Casein Kinase inhibitor A86

Cat. No.: B1576201

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the **Casein Kinase inhibitor A86**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Casein Kinase inhibitor A86**?

A1: The recommended solvent for preparing stock solutions of A86 for in vitro use is Dimethyl Sulfoxide (DMSO).^[1]

Q2: What is the maximum concentration for a stock solution of A86 in DMSO?

A2: A stock solution of A86 can be prepared in DMSO at a concentration of 12.5 mg/mL (36.29 mM).^[1] It is recommended to use ultrasonic treatment, warming, and heating to 60°C to achieve this concentration.^[1]

Q3: How should I store the stock solution of A86?

A3: Aliquot the stock solution to avoid repeated freeze-thaw cycles.^[2] Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]}

Q4: My A86 inhibitor precipitated when I diluted the DMSO stock solution into my aqueous assay buffer. What should I do?

A4: This is a common issue with compounds that have low aqueous solubility. Here are a few troubleshooting steps:

- Lower the final concentration: Your target concentration in the aqueous buffer might be above the solubility limit of A86. Try using a lower final concentration.
- Increase the percentage of DMSO: While high concentrations of DMSO can be toxic to cells, you might be able to slightly increase the final DMSO concentration in your assay to improve solubility. However, always run a vehicle control to account for any effects of the solvent.
- Use a surfactant: For cell-free assays, adding a small amount of a non-ionic detergent like Tween-20 or Triton X-100 (e.g., 0.01-0.05%) to your assay buffer can help maintain the solubility of hydrophobic compounds.[\[3\]](#)
- Consider formulation with solubilizing agents: For in vivo studies, specific formulations with agents like PEG300, Tween-80, or SBE- β -CD are necessary to achieve solubility.[\[1\]](#) While not always suitable for in vitro work, these may be adaptable for certain experimental setups.

Q5: What are the known targets of **Casein Kinase inhibitor A86**?

A5: A86 is a potent inhibitor of Casein Kinase 1 α (CK1 α) with a K_d of 0.31 nM.[\[1\]](#)[\[2\]](#) It also co-targets the transcriptional kinases CDK7 and CDK9 with K_d values of 0.31 nM and 5.4 nM, respectively.[\[1\]](#)[\[2\]](#)

Troubleshooting Guide

Issue: Precipitate formation during dilution of DMSO stock solution

Q: I observed a precipitate immediately after adding my A86 DMSO stock to my aqueous cell culture medium/buffer. How can I resolve this?

A: This indicates that the aqueous solubility of A86 has been exceeded. Follow these steps to troubleshoot:

- Verify Final Concentration: Ensure the final concentration of A86 in your experiment is necessary. Often, potent inhibitors like A86 are effective at lower concentrations where

solubility is not an issue.^[1]^[2]

- Optimize Dilution Method:
 - Instead of adding the A86 stock directly to the full volume of aqueous buffer, try a serial dilution approach.
 - Perform an intermediate dilution in a solvent mixture with a higher percentage of DMSO before the final dilution into the aqueous buffer.
- Sonication: After dilution, briefly sonicate the solution to help dissolve any micro-precipitates.
- Freshly Prepare Solutions: Always prepare the final working solution fresh before each experiment. Do not store diluted aqueous solutions of A86.

Issue: Inconsistent experimental results

Q: I am observing high variability in my results between experiments. Could this be related to A86 solubility?

A: Yes, inconsistent solubility can lead to variable effective concentrations of the inhibitor.

- Ensure Complete Dissolution of Stock: Before each use, ensure your DMSO stock solution is completely dissolved. If stored at -20°C or -80°C, allow it to fully thaw at room temperature and vortex briefly.
- Pre-warm Aqueous Media: Adding a cold DMSO stock to a warm aqueous medium can sometimes cause the compound to precipitate. Try pre-warming your buffer or media to the temperature of your DMSO stock before mixing.
- Check for Compound Adsorption: Poorly soluble compounds can adsorb to plasticware. Consider using low-adhesion microplates or glassware.

Quantitative Data Summary

The following tables summarize the solubility and inhibitory concentrations of **Casein Kinase inhibitor A86**.

Table 1: Solubility of **Casein Kinase inhibitor A86**

Solvent/Vehicle	Concentration	Notes
DMSO	12.5 mg/mL (36.29 mM)	Requires sonication, warming, and heating to 60°C.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 1.25 mg/mL (3.63 mM)	For in vivo use. Results in a clear solution.[1]
10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 1.25 mg/mL (3.63 mM)	For in vivo use. Results in a clear solution.[1]
10% DMSO, 90% corn oil	≥ 1.25 mg/mL (3.63 mM)	For in vivo use. Results in a clear solution.[1]

Table 2: In Vitro Activity of **Casein Kinase inhibitor A86**

Target	Binding Affinity (Kd)
CK1α	0.31 nM
CDK7	0.31 nM
CDK9	5.4 nM

Experimental Protocols

Protocol 1: Preparation of A86 Stock Solution for In Vitro Assays

- Weigh the required amount of A86 powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.2903 mL of DMSO to 1 mg of A86).[1]
- To aid dissolution for higher concentrations (up to 12.5 mg/mL), warm the solution to 60°C and sonicate until the solution is clear.[1]

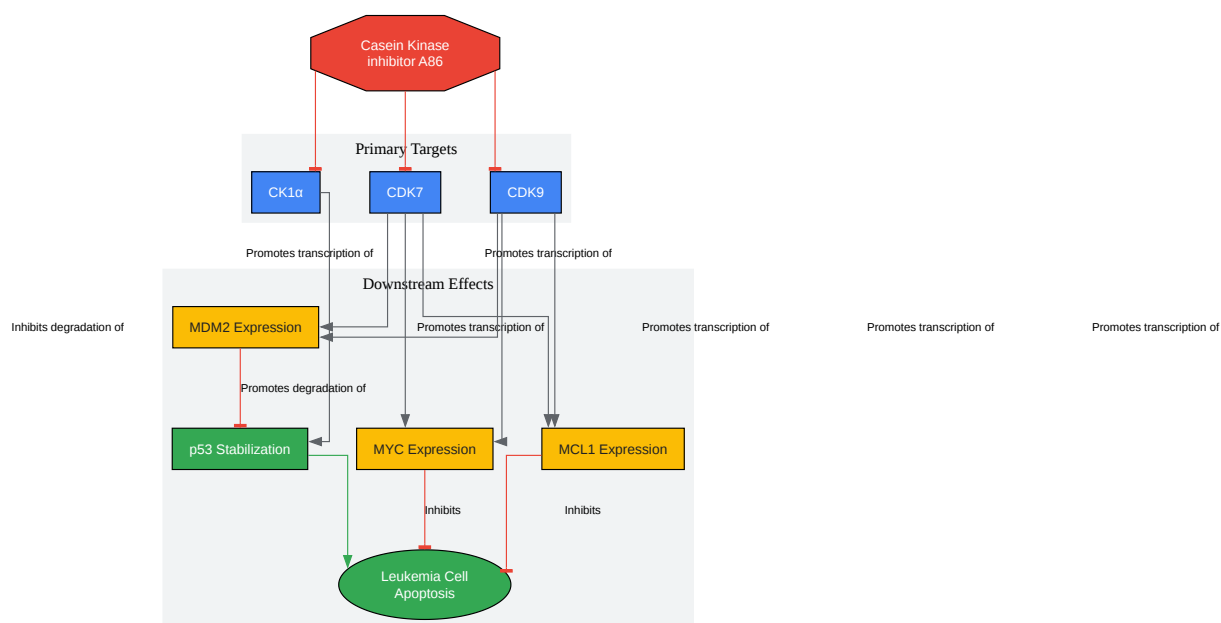
- Vortex the solution to ensure it is thoroughly mixed.
- Aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

Protocol 2: Preparation of A86 Formulation for In Vivo Administration

This protocol describes the preparation of an A86 formulation using PEG300 and Tween-80.

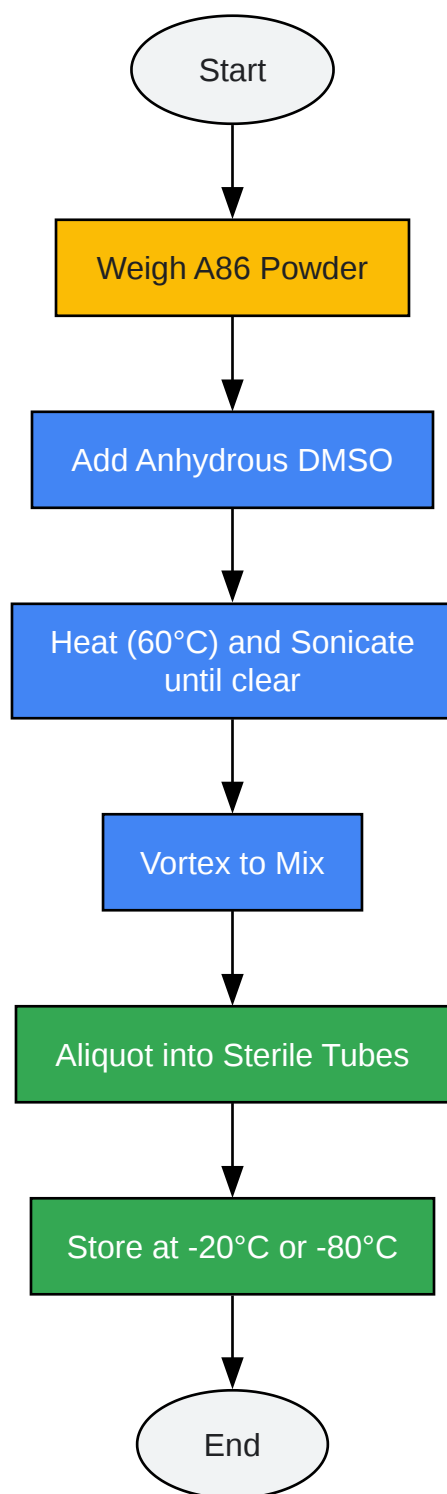
- Prepare the vehicle by mixing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Add the A86 powder to the vehicle to achieve the desired final concentration (e.g., 1.25 mg/mL).
- Vortex the mixture thoroughly.
- Sonicate the suspension until the solution becomes clear.
- This formulation should be prepared fresh before each administration.

Visualizations



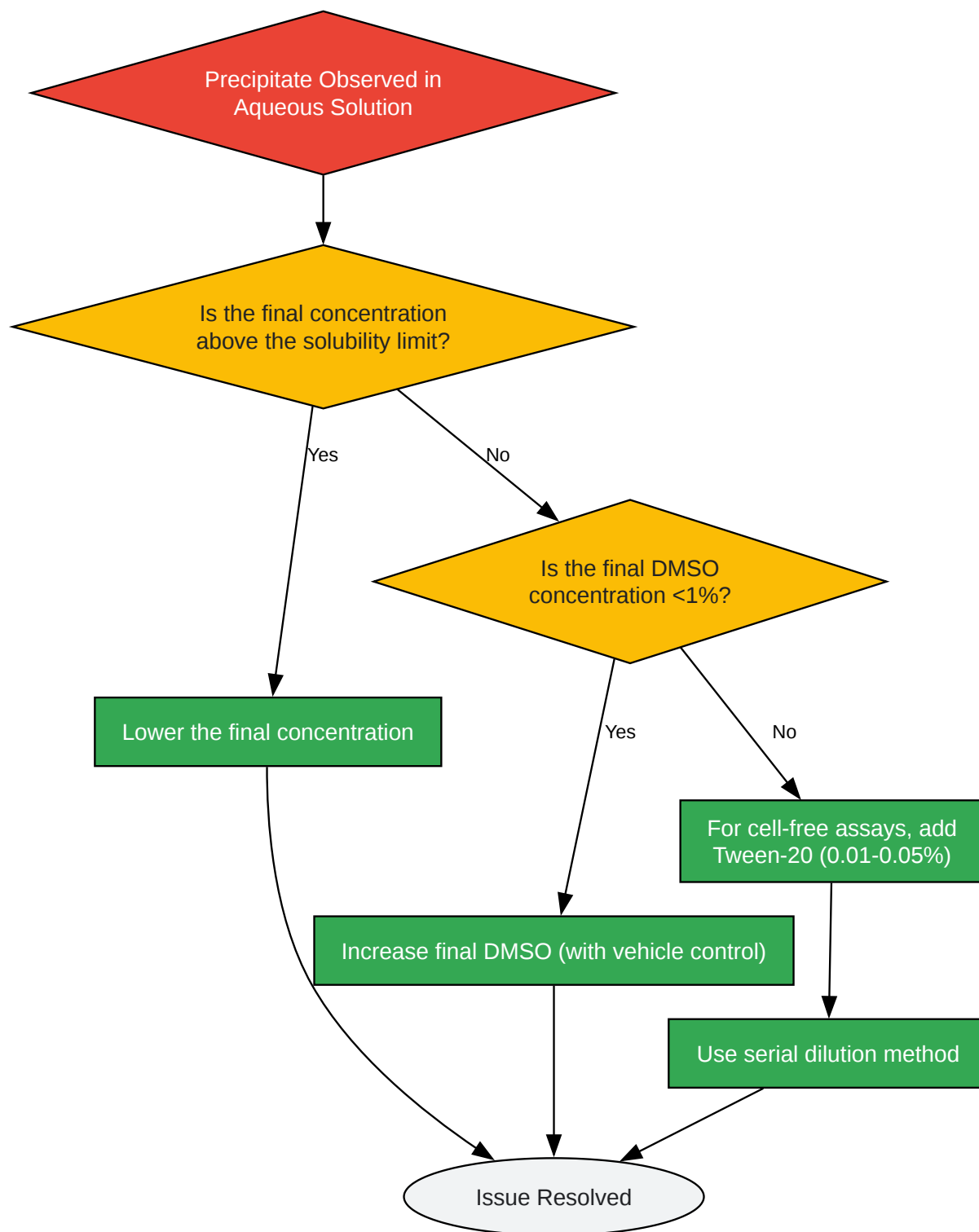
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Caption: Signaling pathway inhibited by A86.



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Caption: Workflow for preparing an A86 stock solution.



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Caption: Troubleshooting workflow for A86 solubility issues.

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